

Technical Guide: Physicochemical Properties of 4-Bromo-3-fluorobenzamide

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Compound of Interest

Compound Name: **4-Bromo-3-fluorobenzamide**

Cat. No.: **B1288924**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point and solubility of **4-Bromo-3-fluorobenzamide** (CAS No. 759427-20-8), a key intermediate in pharmaceutical and materials science research. This document details its physical properties, provides comprehensive experimental protocols for their determination, and presents logical workflows for analysis.

Core Physicochemical Data

The fundamental physical properties of **4-Bromo-3-fluorobenzamide** are summarized below, providing a baseline for its handling, formulation, and application in research and development.

Quantitative Data Summary

Property	Value	Units	Conditions
Melting Point	118-120	°C	Ambient Pressure
Water Solubility	~0.3	mg/mL	25 °C

Solvent Class	Solvent Examples	Solubility Profile
Polar Aprotic	DMF, DMSO	Good

Experimental Protocols

Accurate determination of melting point and solubility is crucial for compound characterization. The following are detailed standard operating procedures for these measurements.

Melting Point Determination (Capillary Method)

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the **4-Bromo-3-fluorobenzamide** sample is completely dry and in a fine powder form. If necessary, gently grind the crystals using a mortar and pestle.[1]
 - Load the capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.
 - Pack the sample into the sealed end of the tube by tapping the tube gently on a hard surface or by dropping it through a long glass tube.[1][2] The packed sample height should be 2-3 mm.[1]
- Measurement:
 - Insert the packed capillary tube into the heating block of the melting point apparatus.[1][2]

- Set the apparatus to heat rapidly to a temperature approximately 15-20 °C below the expected melting point (118 °C).[1]
- Once this temperature is reached, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.[1]
- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue to observe and record the temperature at which the last solid crystal melts (the end of the melting range).
- The recorded range is the melting point of the sample. For pure compounds, this range is typically narrow, within 1-2 °C.[2]

Solubility Determination (Qualitative and Semi-Quantitative)

This protocol outlines a systematic approach to determine the solubility of **4-Bromo-3-fluorobenzamide** in various solvents.

Materials:

- **4-Bromo-3-fluorobenzamide**
- A range of solvents (e.g., water, diethyl ether, 5% NaOH, 5% NaHCO₃, 5% HCl, ethanol, methanol, DMSO, DMF)
- Small test tubes
- Vortex mixer
- Graduated pipettes or micropipettes

Procedure for Qualitative Assessment:

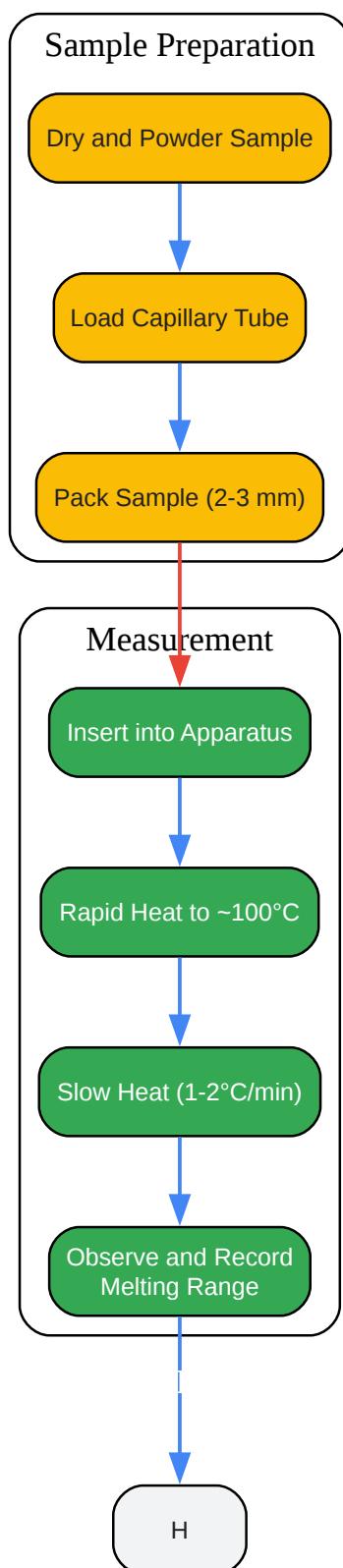
- Add approximately 25 mg of **4-Bromo-3-fluorobenzamide** to a small test tube.[3]
- Add 0.75 mL of the chosen solvent in small portions.[3]
- After each addition, vigorously shake or vortex the test tube for at least 30 seconds.[3][4]
- Visually inspect the solution for the presence of undissolved solid.
- If the solid dissolves completely, the compound is considered soluble in that solvent under these conditions. If it remains undissolved or only partially dissolves, it is considered insoluble or sparingly soluble.
- This process can be systematically followed using a flow-based approach as depicted in the solubility scheme diagram below.

Procedure for Semi-Quantitative Assessment in Water:

- Prepare a saturated solution of **4-Bromo-3-fluorobenzamide** in water at a controlled temperature (e.g., 25 °C) by adding an excess of the compound to a known volume of water and stirring until equilibrium is reached.
- Carefully filter the solution to remove any undissolved solid.
- A known volume of the clear filtrate is then taken, and the solvent is evaporated.
- The mass of the remaining solid is measured, allowing for the calculation of solubility in mg/mL.

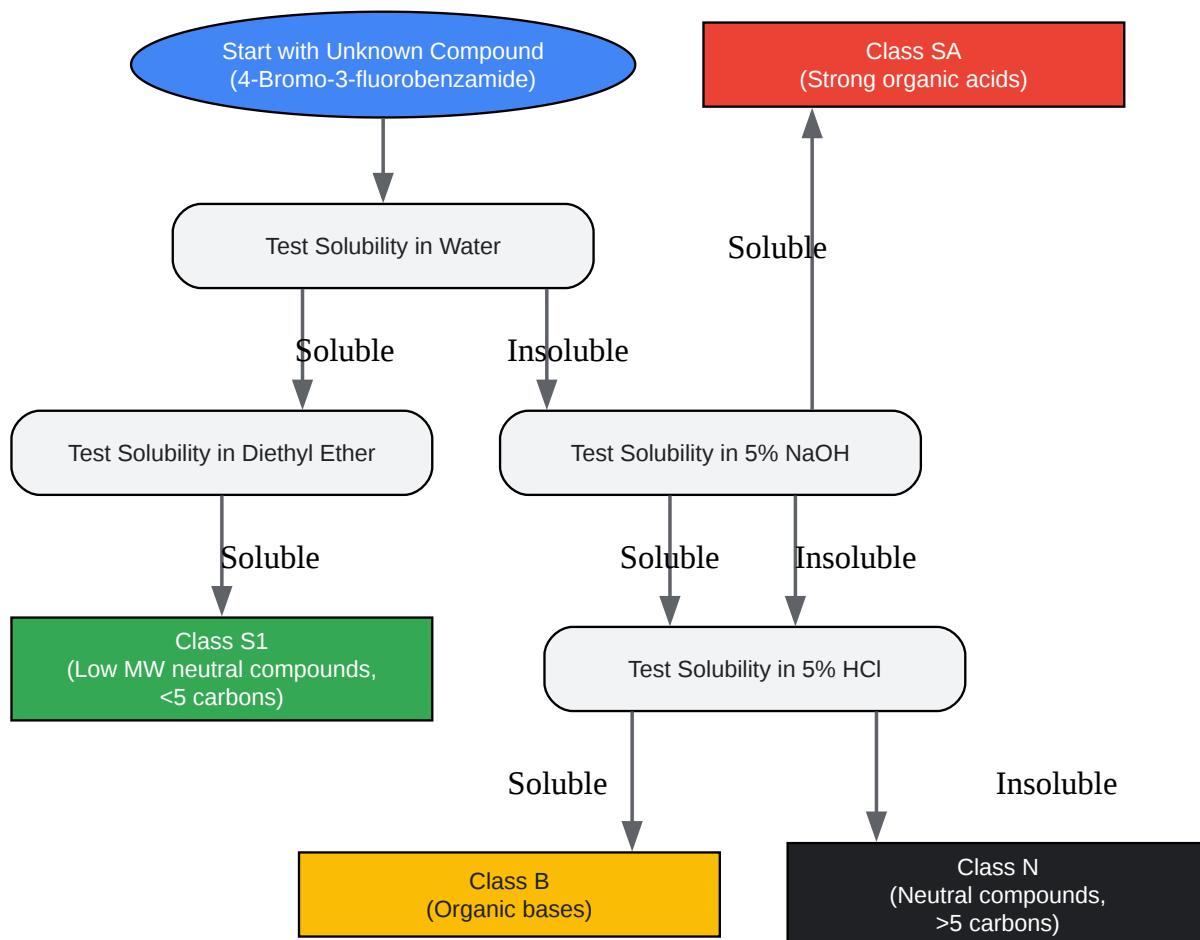
Visualized Workflows and Schemes

To further aid in the understanding of the experimental processes, the following diagrams have been generated using Graphviz.



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Workflow for Melting Point Determination

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General Solubility Classification Scheme

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